"Azepane-2-carboxamide hydrochloride" solubility and stability issues

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Compound of Interest

Compound Name:	*Azepane-2-carboxamide hydrochloride*
Cat. No.:	*B13454157*

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Technical Support Center: Azepane-2-carboxamide hydrochloride

Topic: Solubility, Stability, and Handling Protocols Document ID: AZP-TC-2026-03 Audience: Medicinal Chemists, Formulation Scientists, and Structural Biologists[1]

Technical Overview & Chemical Identity

Azepane-2-carboxamide hydrochloride (also known as Homoprolinamide HCl) is a seven-membered heterocyclic amino acid derivative.[1] Structurally analogous to prolinamide, it serves as a critical chiral building block in the synthesis of peptidomimetics and protease inhibitors.

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Property	Specification
CAS Number	2763749-08-0 (HCl salt)
Formula	C H ClN O
Molecular Weight	178.66 g/mol
pKa (Calculated)	~10.5 (Secondary Amine), ~15 (Amide)
Physical State	White to off-white crystalline solid
Hygroscopicity	High (Deliquescent risk)

Solubility Troubleshooting Guide

Core Solubility Profile

The hydrochloride salt form is engineered to improve aqueous solubility compared to the free base.[2] However, the hydrophobic seven-membered azepane ring introduces unique solvation constraints compared to smaller rings like pyrrolidine.[1]

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Solvent	Solubility Rating	Max Conc. (Est.)[1]	Notes
Water (Milli-Q)	Excellent	>50 mg/mL	Resulting pH will be acidic (~4.5–5.5).[1]
DMSO	Excellent	>100 mg/mL	Recommended for cryo-storage of stocks.[1]
Ethanol	Good	~10–20 mg/mL	Sonicate to dissolve; may precipitate at -20°C.
PBS (1X)	Moderate	<10 mg/mL	Risk: Common Ion Effect (Cl^-) may trigger precipitation.[1]

Frequently Asked Questions (Solubility)

Q: Why does my solution turn cloudy when I add the aqueous stock to my cell culture media?
A: This is likely a "pH Shock" precipitation.[1]

- Mechanism: Azepane-2-carboxamide HCl is acidic.[1] When added to buffered media (pH 7.4), the amine deprotonates to its free base form. While the free base is relatively polar, high local concentrations during addition can exceed the solubility limit of the neutral species.

- Fix: Dilute the stock in a larger volume of media with vigorous vortexing, or lower the stock concentration. Ensure the final DMSO concentration (if used) is <0.5%.[1]

Q: I dissolved the compound in PBS, but crystals formed overnight at 4°C. Why? A: You are encountering the Common Ion Effect.

- Mechanism: PBS contains high concentrations of Sodium Chloride (~137 mM).[1] The additional chloride ions from the buffer shift the solubility equilibrium of the hydrochloride salt, forcing it out of solution [1].

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- Fix: Prepare the stock solution in pure water or DMSO first, then dilute into PBS only at the working concentration (e.g., µM range).

Stability & Degradation Protocols

Critical Stability Risks

- Amide Hydrolysis: Under strongly acidic or basic conditions, the carboxamide group (

) hydrolyzes to Azepane-2-carboxylic acid, releasing ammonium chloride.[1] This is accelerated by heat.[1][3]

- Hygroscopicity: The HCl salt avidly absorbs atmospheric moisture.[1] Wet solid degrades faster due to increased molecular mobility and localized hydrolysis.[1]

Experimental Protocol: Stock Solution Preparation & Storage

Objective: Create a stable 50 mM stock solution for long-term use.

Materials:

- Azepane-2-carboxamide HCl (Solid)[1][4][5]
- Anhydrous DMSO (Grade: ≥99.9%, stored over molecular sieves)[1]
- Argon or Nitrogen gas line[1]

Step-by-Step Procedure:

- Equilibration: Allow the product vial to warm to room temperature before opening. This prevents condensation from forming inside the cold vial (crucial for hygroscopic salts).[1]
- Weighing: Rapidly weigh the required amount. If the environment is humid (>60% RH), use a glovebox or weigh in a closed vessel.
- Dissolution: Add Anhydrous DMSO to achieve 50 mM.
  - Calculation: For 10 mg of powder, add ~1.12 mL of DMSO.

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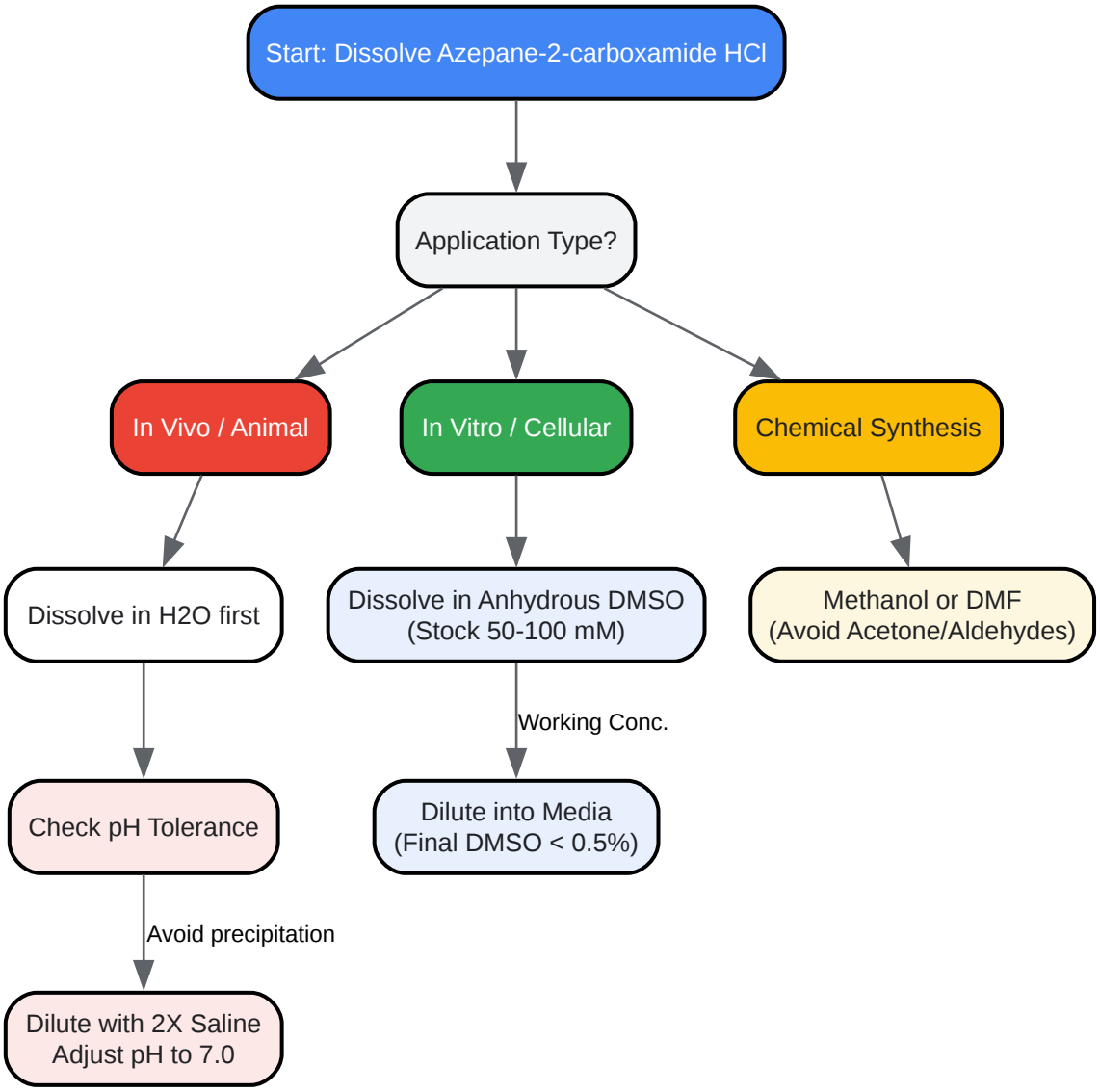
- Mixing: Vortex for 30 seconds. If undissolved particles remain, sonicate in a water bath at ambient temperature for 2 minutes.[1] Do not heat above 40°C.
- Aliquot & Gas: Dispense into single-use aliquots (e.g., 50 µL) in amber tubes. Overlay the liquid with a gentle stream of Argon gas to displace oxygen and moisture.
- Storage: Store at -20°C or -80°C.
  - Shelf Life: 6 months (DMSO), 1 month (Water - not recommended for storage).[1]

Visualizations

Figure 1: Solubility Decision Tree

A logical workflow for selecting the correct solvent system based on experimental needs.

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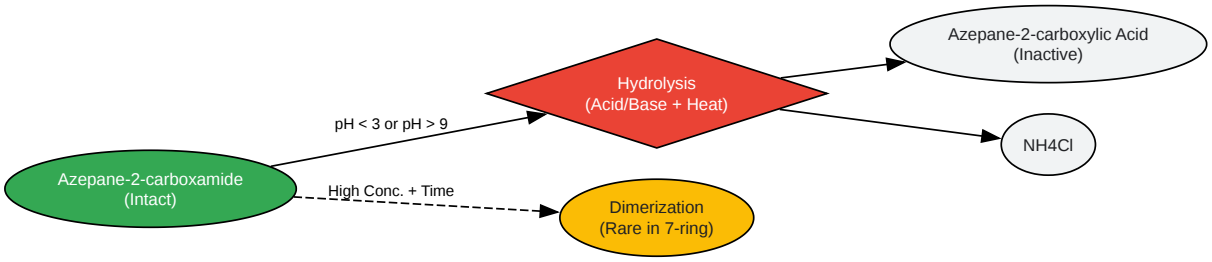
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Caption: Decision matrix for solvent selection. Note the specific requirement to pre-dissolve in water before adding saline for in vivo use to avoid salt shock.

Figure 2: Degradation Pathways

Mechanism of hydrolysis and potential side reactions.

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Caption: Primary degradation pathway involves hydrolysis of the amide bond to the carboxylic acid. The 7-membered ring sterically hinders dimerization compared to 5-membered analogs. [1]

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